

An In-Depth Technical Guide to 1,2-Bis(dichlorophosphino)ethane

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Compound of Interest

Compound Name: 1,2-Bis(dichlorophosphino)ethane

Cat. No.: B1347013

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Introduction

1,2-Bis(dichlorophosphino)ethane, with the chemical formula $(\text{CH}_2\text{PCl}_2)_2$, is a colorless liquid that serves as a pivotal precursor in the synthesis of a wide array of chelating diphosphine ligands. These ligands are of significant interest in coordination chemistry and homogeneous catalysis, finding applications in various cross-coupling reactions and other transformative chemical processes. This guide provides a comprehensive overview of the properties, synthesis, reactivity, and handling of this important organophosphorus compound.

Core Properties

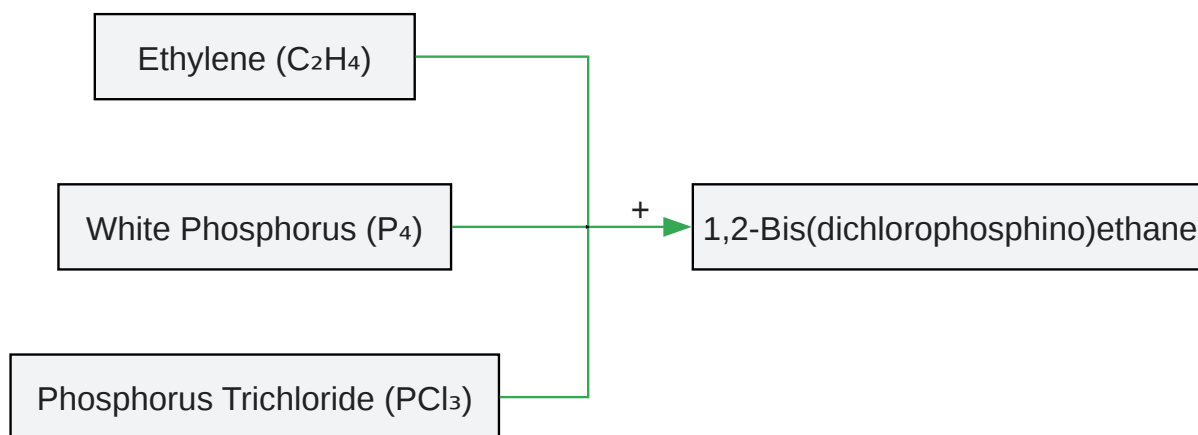
A summary of the fundamental physical and chemical properties of **1,2-bis(dichlorophosphino)ethane** is presented below.

Property	Value	Reference
Chemical Formula	C ₂ H ₄ Cl ₄ P ₂	[1]
Molecular Weight	231.81 g/mol	
CAS Number	28240-69-9	[1]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	70 °C at 1 mmHg	
Density	1.536 g/mL at 25 °C	
Refractive Index (n ₂₀ /D)	1.588	

Synthesis and Reactivity

Synthesis of 1,2-Bis(dichlorophosphino)ethane

A convenient method for the synthesis of **1,2-bis(dichlorophosphino)ethane** involves the reaction of ethylene with white phosphorus and phosphorus trichloride.[1] While a detailed experimental protocol from a peer-reviewed source is not readily available in the public domain, the overall transformation is as follows:



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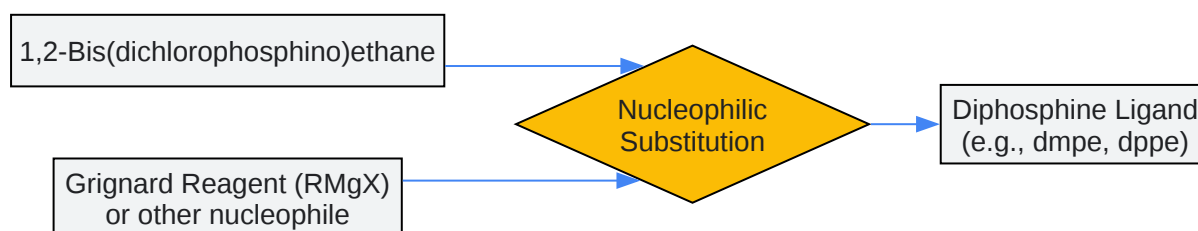
Caption: Synthesis of **1,2-bis(dichlorophosphino)ethane**.

Reactivity and Role as a Ligand Precursor

1,2-Bis(dichlorophosphino)ethane is a key building block for the synthesis of bidentate phosphine ligands, which are widely used in catalysis. The phosphorus-chlorine bonds are susceptible to nucleophilic substitution, allowing for the introduction of a variety of organic groups. A prominent example is its reaction with Grignard reagents to form tetraalkyl- or tetraaryldiphosphines.

A general experimental protocol for the synthesis of such derivatives involves the dropwise addition of a solution of **1,2-bis(dichlorophosphino)ethane** in an ethereal solvent to an excess of the appropriate Grignard reagent, also in an ethereal solvent. The reaction mixture is typically stirred for several hours at room temperature, followed by hydrolysis with an aqueous ammonium chloride solution. The resulting diphosphine is then extracted, dried, and purified.

One of the most common and important ligands synthesized from **1,2-bis(dichlorophosphino)ethane** is 1,2-bis(dimethylphosphino)ethane (dmpe).



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Caption: General pathway for diphosphine ligand synthesis.

Spectroscopic and Structural Data

Detailed spectroscopic and structural data for **1,2-bis(dichlorophosphino)ethane** are not extensively reported in readily accessible literature. Commercial suppliers indicate that the Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectra conform to the expected structure, but specific data is scarce.

Note on Spectroscopic Data: For a research setting, it is crucial to obtain and interpret the spectroscopic data for the synthesized or purchased compound to confirm its identity and

purity. The expected ^{31}P NMR spectrum would show a single resonance, and the ^1H NMR would exhibit a complex multiplet for the ethylene bridge protons due to coupling with the phosphorus atoms.

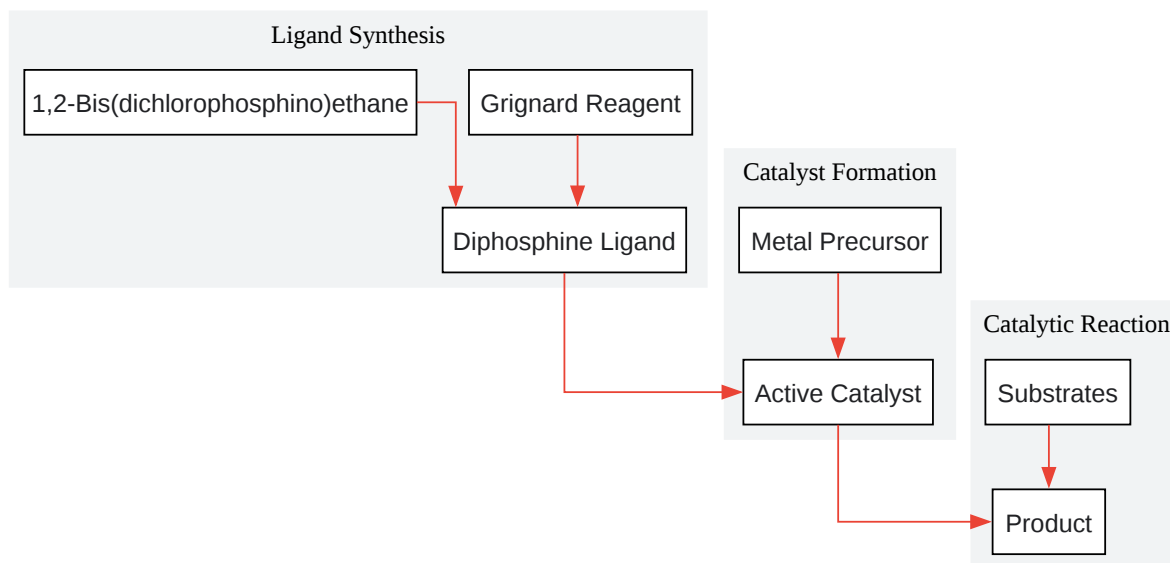
Information regarding the precise molecular geometry, including bond lengths and angles, from techniques such as gas-phase electron diffraction or single-crystal X-ray diffraction of the pure compound is not currently available in the public domain.

Applications in Catalysis

While **1,2-bis(dichlorophosphino)ethane** itself is not typically used directly as a ligand in catalytic systems, the diphosphine ligands derived from it are cornerstones of modern catalysis. These ligands, such as 1,2-bis(diphenylphosphino)ethane (dppe) and dmpe, are employed in a multitude of catalytic reactions, including:

- Cross-Coupling Reactions: Suzuki-Miyaura, Heck, Stille, Sonogashira, Negishi, Hiyama, and Buchwald-Hartwig couplings.
- Hydrogenation
- Hydroformylation

The general workflow for utilizing a catalyst derived from a **1,2-bis(dichlorophosphino)ethane** precursor in a cross-coupling reaction is outlined below.



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Caption: From precursor to catalytic product.

Safety and Handling

1,2-Bis(dichlorophosphino)ethane is a corrosive and moisture-sensitive compound. It should be handled in a well-ventilated fume hood using appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. It is crucial to avoid contact with skin and eyes and to prevent inhalation of its vapors. Due to its reactivity with water, it should be stored under an inert atmosphere.

Hazard Statement	GHS Pictogram
H314: Causes severe skin burns and eye damage.	GHS05: Corrosive

Conclusion

1,2-Bis(dichlorophosphino)ethane is a valuable and reactive intermediate in organophosphorus chemistry. Its primary utility lies in its role as a precursor to a diverse range of bidentate phosphine ligands that are indispensable in the field of homogeneous catalysis. While detailed characterization data for the compound itself is not widely disseminated, its synthetic transformations are well-established, enabling the creation of powerful tools for chemical synthesis. Researchers and professionals working with this compound should adhere to strict safety protocols due to its corrosive nature.

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References

- 1. 1,2-Bis(dichlorophosphino)ethane - Wikipedia [en.wikipedia.org]
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